

# CAS number and physical properties of 2-Undecyl-4,5-dihydro-1H-imidazole

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## Compound of Interest

Compound Name: **2-Undecylimidazoline**

Cat. No.: **B3423292**

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## An In-Depth Technical Guide to 2-Undecyl-4,5-dihydro-1H-imidazole

For Researchers, Scientists, and Drug Development Professionals

## Introduction

2-Undecyl-4,5-dihydro-1H-imidazole, also known as **2-undecylimidazoline**, is a heterocyclic organic compound with a distinctive molecular architecture that underpins its diverse applications. Featuring a long undecyl chain attached to the 2-position of a dihydroimidazole ring, this molecule exhibits amphiphilic properties, making it a subject of interest in fields ranging from materials science to medicinal chemistry. This guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, and an exploration of its current and potential applications for professionals in research and development.

## Chemical Identity and Physical Properties

The fundamental identification of 2-Undecyl-4,5-dihydro-1H-imidazole is established by its CAS number.

CAS Number: 29249-55-6[1]

While extensive experimental data on the physical properties of 2-Undecyl-4,5-dihydro-1H-imidazole is not broadly published, computational predictions and data from related long-chain alkyl imidazolines provide valuable insights. It is important to note that the properties of the closely related compound, 4,5-dihydro-2-undecyl-1H-imidazole-1-ethanol, are more extensively documented and are sometimes conflated with the title compound. The primary difference is the absence of the 1-hydroxyethyl group in 2-Undecyl-4,5-dihydro-1H-imidazole.

Table 1: Physical and Chemical Properties of 2-Undecyl-4,5-dihydro-1H-imidazole

Property	Value (Computed)	Source
Molecular Formula	C <sub>14</sub> H <sub>28</sub> N <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	224.39 g/mol	<a href="#">[2]</a>
IUPAC Name	2-undecyl-4,5-dihydro-1H-imidazole	<a href="#">[2]</a>
Topological Polar Surface Area	29.1 Å <sup>2</sup>	<a href="#">[2]</a>
Hydrogen Bond Donor Count	1	<a href="#">[2]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[2]</a>
Rotatable Bond Count	10	<a href="#">[2]</a>

## Synthesis of 2-Undecyl-4,5-dihydro-1H-imidazole

The synthesis of 2-alkyl-imidazolines is commonly achieved through the condensation reaction of a fatty acid with a diamine, such as ethylenediamine.[\[3\]](#) The following protocol details a representative synthesis of 2-Undecyl-4,5-dihydro-1H-imidazole from lauric acid and ethylenediamine. This two-step process involves the initial formation of an amide intermediate, followed by cyclization to the imidazoline.[\[4\]](#)

## Experimental Protocol: Synthesis from Lauric Acid and Ethylenediamine

Materials:

- Lauric Acid (Dodecanoic Acid)
- Ethylenediamine
- Xylene (or another suitable solvent for azeotropic water removal)
- Nitrogen gas supply
- Heating mantle with a temperature controller
- Round-bottom flask
- Dean-Stark apparatus or equivalent setup for water removal
- Condenser
- Magnetic stirrer and stir bar

**Procedure:**

- Reaction Setup:
  - In a round-bottom flask equipped with a magnetic stir bar, a Dean-Stark apparatus, and a condenser, add lauric acid (1 molar equivalent).
  - Add a molar excess of ethylenediamine (typically 1.1 to 1.2 molar equivalents). The excess diamine helps to drive the reaction to completion.
  - Add a suitable volume of xylene to facilitate azeotropic removal of water.
  - Begin bubbling nitrogen gas through the reaction mixture to create an inert atmosphere. This prevents oxidation of the reactants and products at elevated temperatures.
- Amide Formation:
  - With gentle stirring, heat the reaction mixture to approximately 140-160°C.
  - Maintain this temperature to facilitate the condensation reaction between the carboxylic acid and the amine, forming the N-(2-aminoethyl)dodecanamide intermediate and one

equivalent of water.

- Water will begin to collect in the Dean-Stark trap as an azeotrope with xylene.
- Cyclization to Imidazoline:
  - Once the theoretical amount of water from the initial amide formation has been collected, increase the reaction temperature to 180-200°C.
  - This higher temperature promotes the intramolecular cyclization of the amide intermediate to form the 2-undecyl-4,5-dihydro-1H-imidazole, releasing a second equivalent of water.
  - Continue to collect water in the Dean-Stark trap until no more is produced, indicating the completion of the reaction. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC).
- Work-up and Purification:
  - Once the reaction is complete, allow the mixture to cool to room temperature.
  - The solvent (xylene) can be removed under reduced pressure using a rotary evaporator.
  - The crude product can be purified by vacuum distillation or recrystallization from a suitable solvent, if solid.

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## Applications in Research and Development

The unique structural features of 2-Undecyl-4,5-dihydro-1H-imidazole make it a versatile molecule with applications in various industrial and research settings.

### Corrosion Inhibition

Long-chain alkyl imidazolines are well-established as effective corrosion inhibitors, particularly in the oil and gas industry.<sup>[5]</sup> The mechanism of action involves the adsorption of the imidazoline molecule onto the metal surface. The nitrogen atoms in the imidazoline ring act as

Lewis bases, donating electrons to the vacant d-orbitals of the metal, forming a coordinate bond. The long, hydrophobic undecyl tail then forms a protective, non-polar barrier that repels water and other corrosive agents from the metal surface.<sup>[5]</sup> This dual-action mechanism significantly reduces the rate of corrosion on carbon steel and other alloys in acidic and aqueous environments.<sup>[6][7]</sup>

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## Surfactant and Emulsifying Agent

The amphiphilic nature of **2-undecylimidazoline**, with its polar imidazoline head and non-polar undecyl tail, imparts surfactant properties. This allows it to be used in formulations where emulsification of oil and water phases is required. Its cationic nature at lower pH values further enhances its interaction with negatively charged surfaces.

## Scaffold in Medicinal Chemistry

The 4,5-dihydro-1H-imidazole (imidazoline) scaffold is a privileged structure in medicinal chemistry, appearing in a wide range of biologically active compounds.<sup>[8]</sup> Imidazoline derivatives have been investigated for a variety of therapeutic applications, including as antihypertensive, anti-inflammatory, and antidepressant agents.<sup>[9]</sup> Specifically, 2-substituted imidazolines have been identified as having potential antidepressant properties by acting as  $\alpha$ 2-adrenoreceptor antagonists and serotonin-selective reuptake inhibitors.<sup>[10]</sup> The undecyl group in 2-Undecyl-4,5-dihydro-1H-imidazole can be further functionalized or varied to explore structure-activity relationships in drug discovery programs, potentially influencing properties like lipophilicity, membrane permeability, and target binding.<sup>[11]</sup>

## Safety and Handling

As a long-chain alkyl imidazoline, 2-Undecyl-4,5-dihydro-1H-imidazole should be handled with appropriate safety precautions.

GHS Hazard Information: According to the European Chemicals Agency (ECHA) C&L Inventory, 2-Undecyl-4,5-dihydro-1H-imidazole is classified with the following hazards:

- H315: Causes skin irritation.[[2](#)]
- H319: Causes serious eye irritation.[[2](#)]

#### General Handling Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[[12](#)][[13](#)] Safety glasses with side shields or goggles are recommended. [[14](#)]
- Ventilation: Handle in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any vapors or aerosols.[[13](#)]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[[14](#)]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[[13](#)] Keep away from strong oxidizing agents and strong acids.
- Spills: In case of a spill, collect the material and dispose of it in accordance with local, regional, and national regulations.[[14](#)]

## Conclusion

2-Undecyl-4,5-dihydro-1H-imidazole is a valuable chemical entity with established and emerging applications. Its role as a corrosion inhibitor is well-recognized, and its structural motif holds promise for the development of new surfactants and therapeutic agents. A thorough understanding of its synthesis, properties, and safe handling procedures, as outlined in this guide, is essential for researchers and scientists aiming to harness its potential in their respective fields.

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